

# Personal protective equipment for handling 2-Ethyl-4-methylthiazole

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## Compound of Interest

Compound Name: 2-Ethyl-4-methylthiazole

Cat. No.: B098465

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## Essential Safety and Handling Guide for 2-Ethyl-4-methylthiazole

This guide provides immediate, essential safety and logistical information for handling **2-Ethyl-4-methylthiazole** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Physical and Chemical Properties

A summary of the key quantitative data for **2-Ethyl-4-methylthiazole** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NS	[1]
Molecular Weight	127.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor	Nutty, green, pistachio	[1][3]
Boiling Point	161-162 °C at 760 mmHg	[1][2][3]
Flash Point	150.0 °F (65.6 °C) Closed Cup	[4]
Density	1.026 g/mL at 25 °C	[3]
Specific Gravity	1.021 - 1.031 @ 25.00 °C	[2]
Refractive Index	1.501 - 1.511 @ 20.00 °C	[1][2]
Solubility	Slightly soluble in water; soluble in fats	[1]
Acute Oral Toxicity (LD50)	540 mg/kg (Rat)	[4]

## Personal Protective Equipment (PPE)

When handling **2-Ethyl-4-methylthiazole**, the following personal protective equipment is mandatory to prevent exposure.[5]

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6] A face shield may also be necessary.[7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6] Handle with gloves and use proper glove removal technique to avoid skin contact.[7] Impervious clothing and flame-retardant antistatic protective clothing are recommended.[7]
- Respiratory Protection: Use only outdoors or in a well-ventilated area.[4][8] If ventilation is inadequate or when fog or aerosols are generated, respiratory protection is required.[9]

## Handling and Storage Procedures

- Ventilation: Ensure adequate ventilation, especially in confined areas.[6] Use explosion-proof electrical, ventilating, and lighting equipment.[4][6]
- Handling: Wash hands and any exposed skin thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[4][6] Keep away from heat, sparks, open flames, and hot surfaces.[4][6] Use only non-sparking tools and take precautionary measures against static discharge.[4][6][10]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[5][6][10] Store in a cool place.[4][5][10] Incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[6]

## First Aid Measures

In case of exposure to **2-Ethyl-4-methylthiazole**, follow these first aid procedures immediately.

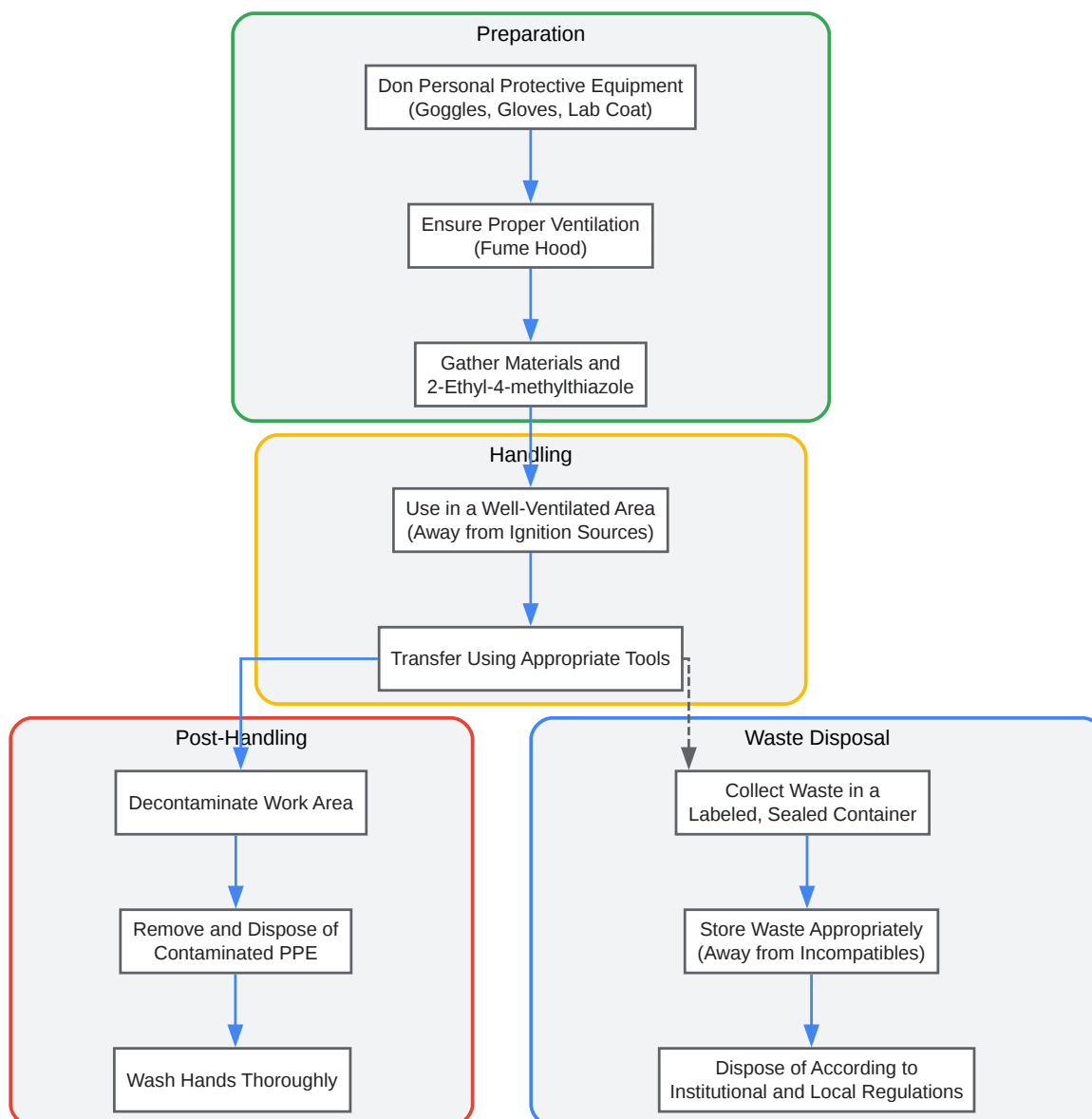
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[6] Remove contact lenses if present and easy to do.[4] Get medical attention if eye irritation persists.[4][6]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[6] Get medical attention if skin irritation occurs.[4][6]
- Inhalation: Remove from exposure and move to fresh air.[4][6] If not breathing, give artificial respiration.[6] Get medical attention if you feel unwell.[4][6]
- Ingestion: Clean mouth with water.[6] Do NOT induce vomiting.[9] Call a POISON CENTER or doctor/physician if you feel unwell.[4][6]

## Spill and Disposal Plan

- Spill Response: Remove all sources of ignition.[6] Use spark-proof tools and explosion-proof equipment.[6] Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust).[9] Collect spillage and place it in suitable containers for disposal.[4][6] Prevent the product from entering drains.[4]

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[4][6] This material and its container must be disposed of as hazardous waste.[4]

## Workflow for Handling 2-Ethyl-4-methylthiazole



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Caption: Workflow for the safe handling of **2-Ethyl-4-methylthiazole**.

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